

# chemical and physical properties of ammonium oxalate

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## Compound of Interest

Compound Name: Ammonium oxalate

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Ammonium Oxalate**

For Researchers, Scientists, and Drug Development Professionals

**Ammonium oxalate**, a dicarboxylic acid salt with the chemical formula  $(\text{NH}_4)_2\text{C}_2\text{O}_4$ , is a versatile compound utilized across various scientific disciplines.[1] This guide provides a comprehensive overview of its fundamental chemical and physical properties, detailed experimental protocols for their determination, and visual representations of key processes involving this compound. This document is intended to serve as a technical resource for researchers, scientists, and professionals in drug development who may utilize **ammonium oxalate** in their work.

## Chemical Properties

**Ammonium oxalate** is an ammonium salt comprised of a 2:1 ratio of ammonium ( $\text{NH}_4^+$ ) and oxalate ( $\text{C}_2\text{O}_4^{2-}$ ) ions.[1] It is recognized for its role as a reducing agent and an analytical reagent.[1][2]

Table 1: Chemical Identification of **Ammonium Oxalate**

Identifier	Value
IUPAC Name	Ammonium oxalate[2]
Systematic IUPAC Name	Ammonium ethanedioate[2]
Other Names	Diammonium oxalate[1]
CAS Number	1113-38-8 (anhydrous), 6009-70-7 (monohydrate)[2]
Molecular Formula	C <sub>2</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub> [3]
Molar Mass	124.10 g/mol (anhydrous)[3], 142.11 g/mol (monohydrate)[4]

Reactivity and Decomposition:

**Ammonium oxalate** acts as a reducing agent and can react with oxidizing agents. For instance, it reacts swiftly with solutions of sodium hypochlorite.[3][5] Upon heating, **ammonium oxalate** decomposes. The initial decomposition yields oxamide and water.[4] Further heating leads to the formation of carbon monoxide, carbon dioxide, and ammonia.[4][5] The decomposition is reported to begin at temperatures around 70 °C (158 °F).[2][3]

## Physical Properties

**Ammonium oxalate** is an odorless, colorless to white crystalline solid.[1][2] It is non-volatile and typically exists as a monohydrate.[1][2]

Table 2: Physical and Thermodynamic Properties of **Ammonium Oxalate**

Property	Value
Appearance	Colorless or white crystalline solid[2]
Odor	Odorless[1]
Density	1.5 g/cm <sup>3</sup> [6]
Melting Point	Decomposes at 70 °C (158 °F; 343 K)[2][3]
Solubility in Water	5.20 g/100 mL at 25 °C[2]
Solubility	Slightly soluble in alcohol, insoluble in ether[1]
pH of 0.1 M solution	6.4[3]
Crystal Structure	Orthorhombic[7]

## Experimental Protocols

This section details standardized methodologies for the synthesis of **ammonium oxalate** and the determination of its key physical and chemical properties.

### Synthesis of Ammonium Oxalate

A common laboratory method for the preparation of **ammonium oxalate** involves the neutralization of oxalic acid with an ammonium salt in an aqueous solution.[8]

Methodology:

- Dissolve 100 g of oxalic acid in 800 mL of deionized water. Gentle warming of the solution can aid in dissolution.
- Neutralize the oxalic acid solution by slowly adding approximately 83 g of ammonium carbonate. Alternatively, 270 mL of a 10% ammonium hydroxide solution can be used.
- During neutralization, the solution should be heated to its boiling point.
- Ensure the final solution is neutral by testing with litmus paper.
- Filter the hot solution to remove any impurities.

- Allow the filtrate to cool slowly to room temperature to facilitate the crystallization of **ammonium oxalate**.
- Collect the resulting needle-shaped crystals by filtration.
- Further crops of crystals can be obtained by evaporating the mother liquor.

## Determination of Melting Point (Decomposition Temperature)

The melting point of a substance is a key indicator of its purity. For **ammonium oxalate**, this is more accurately a decomposition temperature. A common and effective method for its determination is the capillary tube method using a melting point apparatus.[\[1\]](#)[\[6\]](#)

Methodology:

- Ensure the **ammonium oxalate** sample is completely dry and finely powdered.
- Pack a small amount of the powdered sample into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[1\]](#)
- Place the capillary tube into the heating block of a melting point apparatus.[\[6\]](#)
- Heat the block rapidly to a temperature approximately 15-20°C below the expected decomposition temperature.
- Then, reduce the heating rate to about 1-2°C per minute to allow for accurate observation.[\[1\]](#)  
[\[6\]](#)
- Record the temperature at which the solid first begins to melt (or in this case, decompose, which may be observed as darkening or gas evolution) and the temperature at which the entire sample becomes liquid. This range is the melting (decomposition) point.[\[1\]](#)

## Gravimetric Determination of Calcium using Ammonium Oxalate

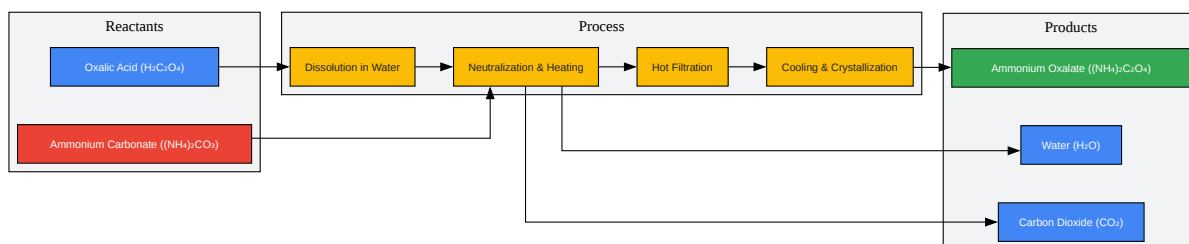
**Ammonium oxalate** is a crucial reagent in analytical chemistry for the quantitative determination of calcium through gravimetric analysis.[7][9] This method relies on the precipitation of calcium as insoluble calcium oxalate.

Methodology:

- Accurately weigh a sample containing calcium and dissolve it in a suitable solvent, typically in an acidic solution to prevent premature precipitation.[7][9]
- Add a few drops of methyl red indicator to the solution.[9]
- Slowly add a 5% solution of **ammonium oxalate** while stirring continuously.[7] The addition of urea at this stage allows for a gradual increase in pH upon heating, promoting the formation of larger, purer crystals of calcium oxalate.[9]
- Heat the solution gently to facilitate the decomposition of urea and the slow precipitation of calcium oxalate. The solution will turn yellow as the pH increases.[9]
- Allow the precipitate to digest and settle for a period to ensure complete precipitation.
- Filter the precipitate through a pre-weighed sintered glass crucible.[9]
- Wash the precipitate with a dilute **ammonium oxalate** solution and then with cold deionized water to remove any soluble impurities.[7]
- Dry the precipitate in an oven at a constant temperature (e.g., 110°C) until a constant weight is achieved.[7]
- From the mass of the dried calcium oxalate precipitate, the mass of calcium in the original sample can be calculated.

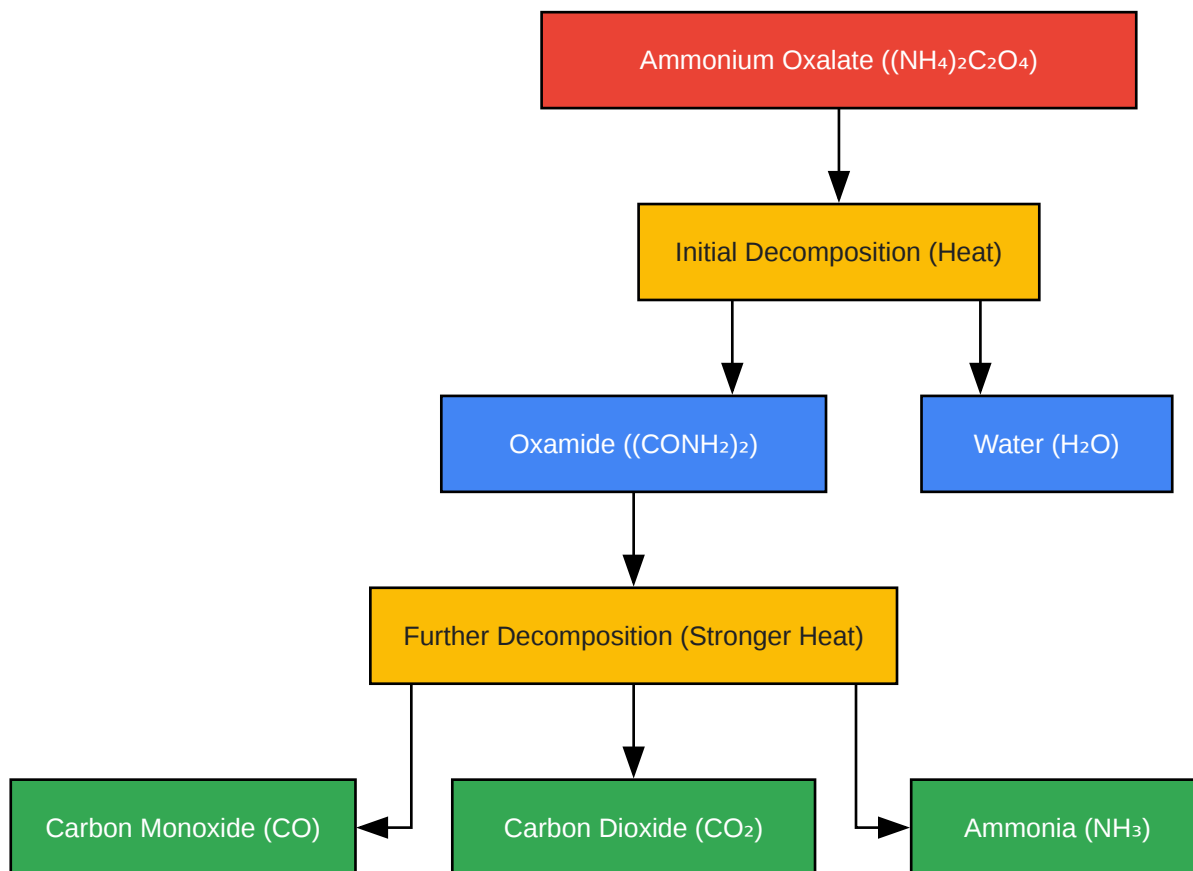
## Visualizations

The following diagrams, created using the DOT language, illustrate key processes involving **ammonium oxalate**.



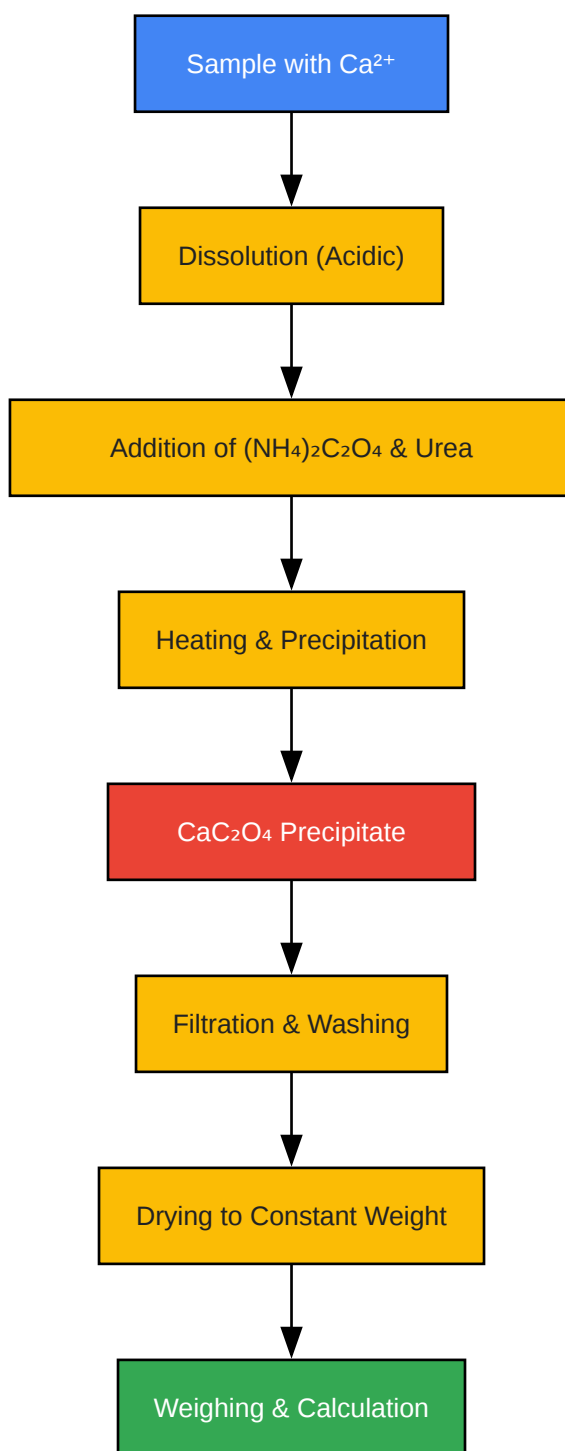
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Caption: Synthesis of **Ammonium Oxalate**.



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Caption: Thermal Decomposition Pathway.

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Caption: Gravimetric Analysis of Calcium.

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